

Understanding the molecular structure of BPK-21

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Compound of Interest

Compound Name: *BPK-21*

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An In-depth Technical Guide to the Molecular Structure and Activity of **BPK-21**

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Abstract

BPK-21 is an active acrylamide compound that has been identified as a potent suppressor of T cell activation.[1][2] It functions by selectively targeting the ERCC3 helicase, a component of the Transcription Factor IIH (TFIIH) complex. This document provides a comprehensive overview of the molecular and chemical properties of **BPK-21**, its mechanism of action, and detailed experimental protocols relevant to its study.

Molecular and Chemical Properties

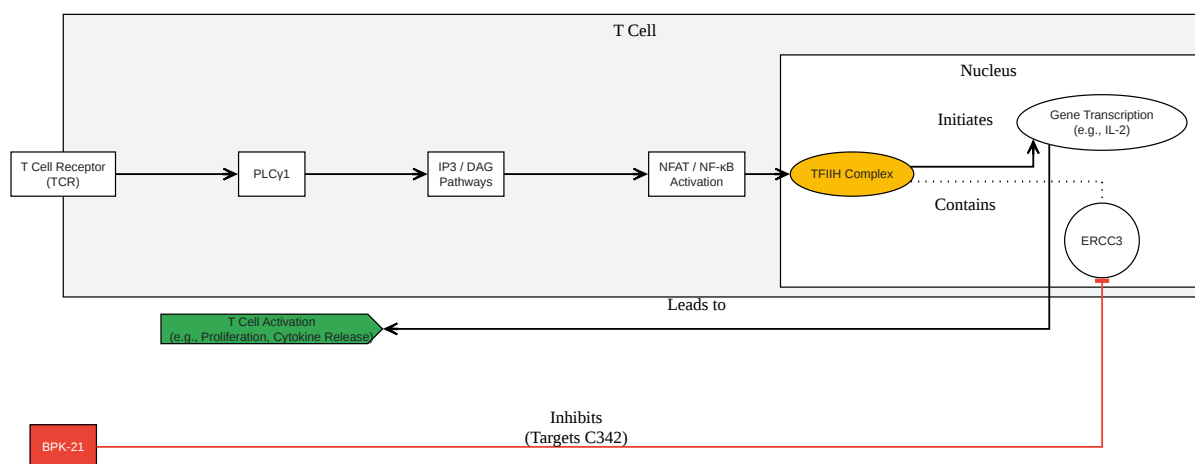
BPK-21 is characterized by its acrylamide functional group, which is crucial for its biological activity. The compound's properties are summarized below.

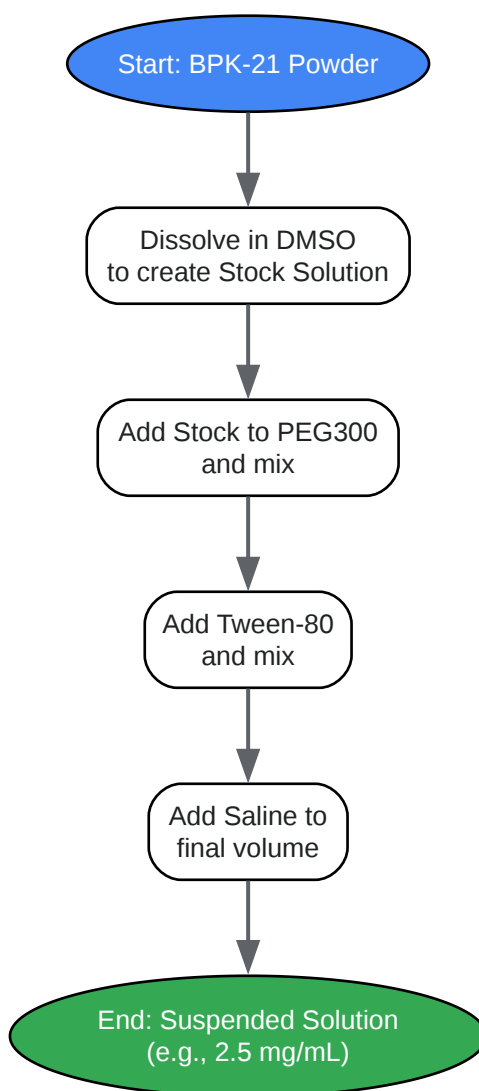
Property	Value
CAS Number	2305052-77-9
Molecular Formula	C ₂₁ H ₂₂ N ₄ O ₄ S
Molecular Weight	426.49 g/mol
Class	Acrylamide
Known Target	ERCC3 Helicase (Cysteine 342)[1][2]
Primary Function	T Cell Activation Suppressor[1][2]

Mechanism of Action: ERCC3 Inhibition

BPK-21 exerts its immunosuppressive effects by covalently binding to and inhibiting the ERCC3 helicase.[1][2] ERCC3 is a critical subunit of the general transcription factor TFIIH, which plays a dual role in both transcription initiation and nucleotide excision repair (NER). By targeting Cysteine 342 (C342) within ERCC3, **BPK-21** blocks its helicase function.[1][2] This blockade is thought to impair T cell activation, potentially downstream of or separate from the NFAT and NF-κB activation pathways.[1]

Below is a diagram illustrating the proposed signaling pathway and the inhibitory action of **BPK-21**.





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